

A Comprehensive Technical Guide to 2-Fluorophenyl Isothiocyanate

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Compound of Interest

Compound Name: *2-Fluorophenyl isothiocyanate*

Cat. No.: *B1581804*

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 38985-64-7 Molecular Formula: C₇H₄FNS Synonyms: o-Fluorophenyl isothiocyanate, Benzene, 1-fluoro-2-isothiocyanato-

This technical guide provides an in-depth overview of **2-Fluorophenyl isothiocyanate**, a versatile chemical intermediate with significant applications in pharmaceutical development, agricultural chemistry, and biochemical research.^[1] This document details its chemical and physical properties, synthesis methodologies, reactivity, and key applications, presenting data in a structured format for ease of reference.

Chemical and Physical Properties

2-Fluorophenyl isothiocyanate is a colorless to light yellow liquid.^[2] Its fundamental properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Unit	Source
Molecular Weight	153.18	g/mol	[3] [4] [5]
Density	1.248	g/mL at 25 °C	
Boiling Point	104	°C at 8 mmHg	[2]
Normal Boiling Point (T _{boil})	339.00	K	[3]
Flash Point	97	°C (closed cup)	
Refractive Index (n _{20/D})	1.6254		
LogP (Octanol/Water Partition Coeff.)	2.560		[3]
Water Solubility (log ₁₀ WS)	-2.72	mol/L	[3]
Appearance	Colorless to light yellow clear liquid		[2]

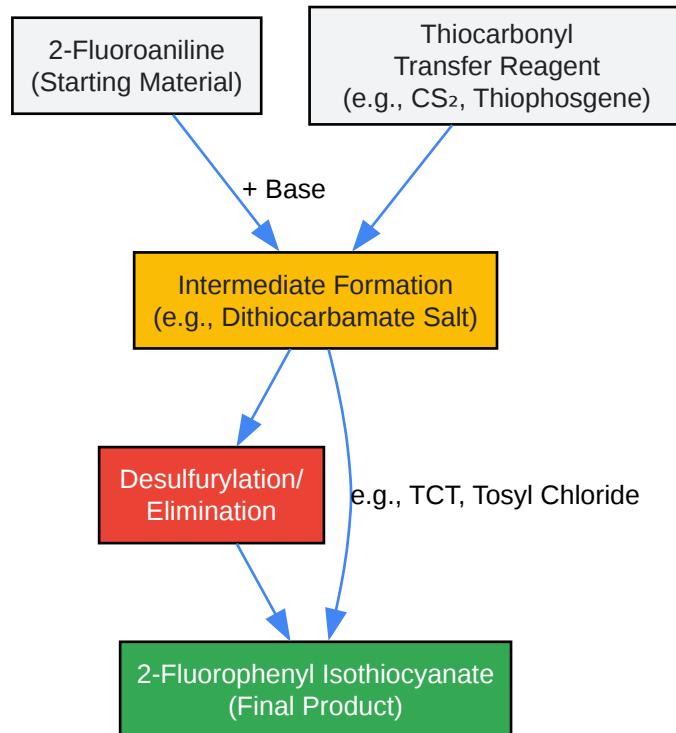
Synthesis and Manufacturing

The synthesis of **2-Fluorophenyl isothiocyanate**, like other isothiocyanates, can be achieved through several methods, primarily starting from the corresponding primary amine, 2-fluoroaniline.[\[6\]](#) Two common industrial and laboratory-scale methods are the triphosgene-mediated synthesis and reactions involving carbon disulfide.[\[7\]](#)

General Synthesis Workflow

The most prevalent synthetic routes involve the conversion of the primary amine (2-fluoroaniline) into a reactive intermediate, which is then transformed into the isothiocyanate.

General Synthesis of 2-Fluorophenyl Isothiocyanate



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Caption: General workflow for synthesizing **2-Fluorophenyl Isothiocyanate** from 2-fluoroaniline.

Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis of **2-Fluorophenyl Isothiocyanate**. Below are generalized protocols based on established methods for isothiocyanate synthesis.

1. Synthesis via Dithiocarbamate Salt Intermediate (using Carbon Disulfide)

This is a widely used method due to its avoidance of highly toxic reagents like thiophosgene.^[7] ^[8]

- Step 1: Formation of Dithiocarbamate Salt: 2-fluoroaniline is reacted with carbon disulfide (CS₂) in the presence of a base (e.g., triethylamine or aqueous potassium carbonate) to form an in-situ dithiocarbamate salt.^[7]^[9]

- Step 2: Desulfurylation: The intermediate salt is then treated with a desulfurylating agent. A variety of reagents can be used, including cyanuric chloride (TCT), tosyl chloride, or ethyl chloroformate, to induce elimination and form the final isothiocyanate product.[7][8][9] The reaction is typically performed at low temperatures (e.g., 0 °C) to control reactivity.[9]
- Work-up and Purification: The reaction mixture is then worked up, often involving extraction with an organic solvent and subsequent purification by distillation or chromatography to yield pure **2-Fluorophenyl isothiocyanate**.

2. Triphosgene-Mediated Synthesis

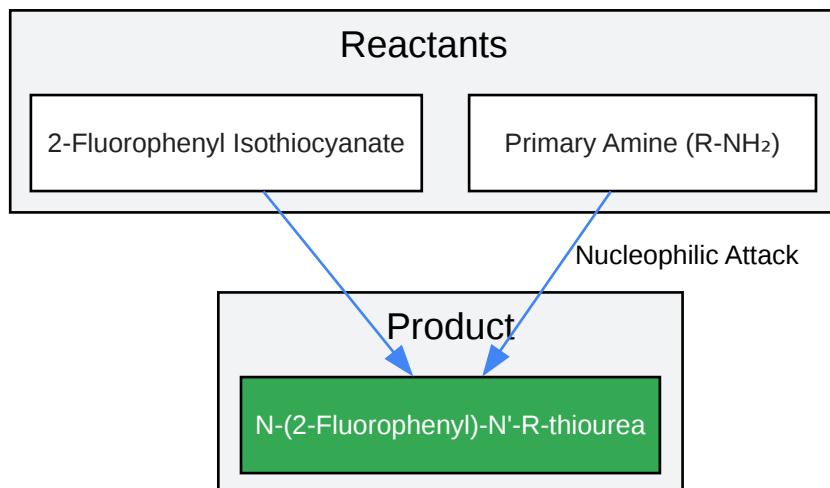
This method is often preferred for laboratory-scale preparations as it uses triphosgene, a solid and safer alternative to gaseous phosgene.

- Reaction Setup: 2-fluoroaniline is dissolved in an anhydrous solvent under an inert atmosphere.
- Reagent Addition: Triphosgene is added to the solution, typically under mild conditions.
- Reaction Progression: The reaction proceeds to form the isothiocyanate. Strict anhydrous conditions are critical to prevent the formation of byproducts due to the moisture sensitivity of the reagents and intermediates.
- Isolation: The product is isolated through standard work-up and purification techniques.

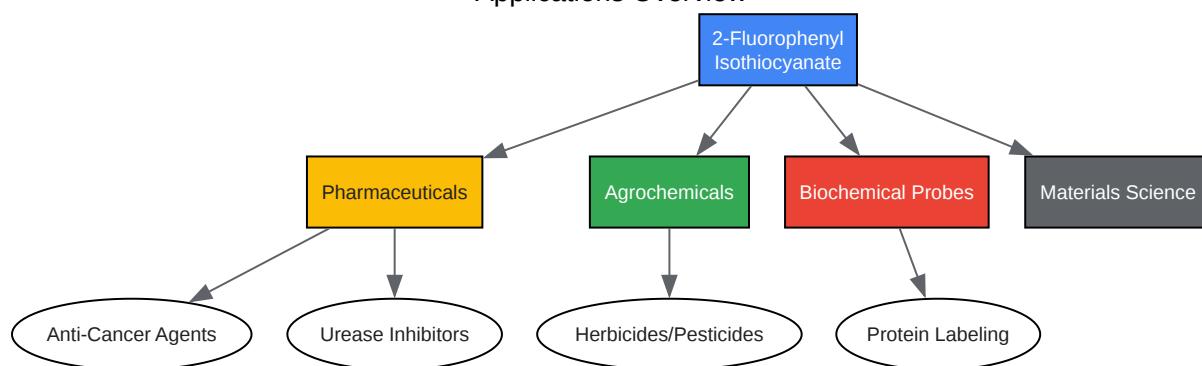
Reactivity and Chemical Behavior

The isothiocyanate functional group (-N=C=S) is an electrophilic moiety, making **2-Fluorophenyl isothiocyanate** reactive towards nucleophiles. Its most significant reaction is with primary and secondary amines to form substituted thiourea derivatives.[10][11] This reactivity is fundamental to its application in medicinal chemistry and materials science.[1][2]

Reactivity with Primary Amines



Applications Overview



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